

Essential Safety and Operational Guide for Handling Tenatoprazole, (R)-

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Compound of Interest

Compound Name: Tenatoprazole, (R)-

Cat. No.: B15193217

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Tenatoprazole, (R)-**. It includes detailed operational procedures for safe handling, storage, and disposal, alongside experimental protocols.

Hazard Identification and Safety Precautions

Tenatoprazole, (R)-, is classified with the following hazards:

- Acute toxicity, oral (Category 4)[1][2]
- Skin corrosion/irritation (Category 2)[1][2]
- Serious eye damage/eye irritation (Category 2A)[1][2]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[1][2]

Signal Word: Warning[1][2]

Hazard Statements:

- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]

- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure risk.

PPE Category	Item	Specification
Hand Protection	Gloves	Two pairs of powder-free nitrile gloves conforming to ASTM D6978. Change every 30-60 minutes or immediately upon contamination.
Eye Protection	Safety Goggles	Chemical splash goggles with side shields.
Face Protection	Face Shield	To be worn in addition to safety goggles when there is a risk of splashing.
Body Protection	Laboratory Coat/Gown	Disposable, lint-free, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs.
Respiratory Protection	Respirator	An N95 or higher-rated respirator is required when handling the powder outside of a containment system.
Foot Protection	Shoe Covers	Disposable shoe covers should be worn in the designated handling area.

Operational Plan: Step-by-Step Handling Procedures

1. Designated Area Preparation:

- All handling of **Tenatoprazole, (R)-** powder must be conducted in a designated area, such as a chemical fume hood or a containment ventilated enclosure (CVE).
- The work surface should be covered with disposable, absorbent, plastic-backed liners.
- Ensure an eyewash station and safety shower are readily accessible.

2. Weighing and Solution Preparation (Tare Method):

- Place a sealable container (e.g., a vial with a screw cap) on the analytical balance and tare to zero.
- Transfer the container to the chemical fume hood.
- Carefully add the **Tenatoprazole, (R)-** powder to the container.
- Seal the container and wipe the exterior with a damp cloth.
- Return the sealed container to the balance to record the weight.
- Repeat the process until the desired weight is achieved.
- Add the solvent to the container within the fume hood to prepare the stock solution.

3. Storage:

- Store **Tenatoprazole, (R)-** in a tightly sealed container in a cool, well-ventilated, and locked area.
- Recommended storage temperature for the powder is -20°C.[3]

Disposal Plan: Step-by-Step Waste Management

1. Waste Segregation:

- All materials contaminated with **Tenatoprazole, (R)-**, including gloves, gowns, pipette tips, and disposable liners, are considered hazardous waste.
- Segregate hazardous waste from regular laboratory trash.

2. Solid Waste Disposal:

- Place all contaminated solid waste into a designated, labeled, leak-proof, and puncture-resistant hazardous waste container.
- This container should be kept sealed when not in use.

3. Liquid Waste Disposal:

- Collect all liquid waste containing **Tenatoprazole, (R)-** in a labeled, sealed, and leak-proof hazardous waste container.
- Do not dispose of liquid waste down the drain.

4. Empty Container Disposal:

- Triple rinse empty **Tenatoprazole, (R)-** containers with a suitable solvent.
- The rinsate must be collected as hazardous liquid waste.
- Deface the original label on the container before disposing of it in accordance with institutional guidelines for chemically contaminated glass or plastic.

5. Final Disposal:

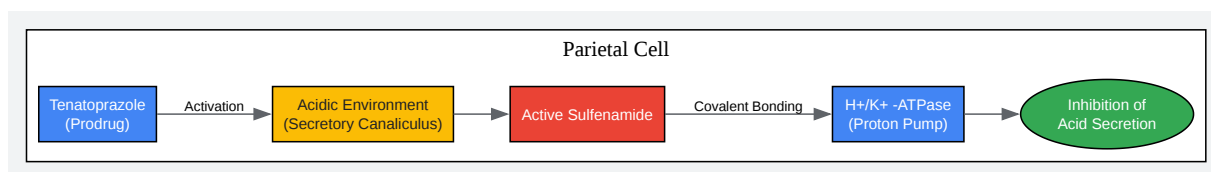
- Arrange for the collection of hazardous waste by a licensed hazardous waste disposal service.
- Follow all local, state, and federal regulations for the disposal of hazardous pharmaceutical waste.

Experimental Protocols

Mechanism of Action: Proton Pump Inhibition

Tenatoprazole is a prodrug that, in the acidic environment of the parietal cells of the stomach, is converted to its active sulfenamide form. This active metabolite forms a covalent disulfide bond

with cysteine residues on the H⁺/K⁺ -ATPase (proton pump), irreversibly inhibiting its activity and thus blocking gastric acid secretion.

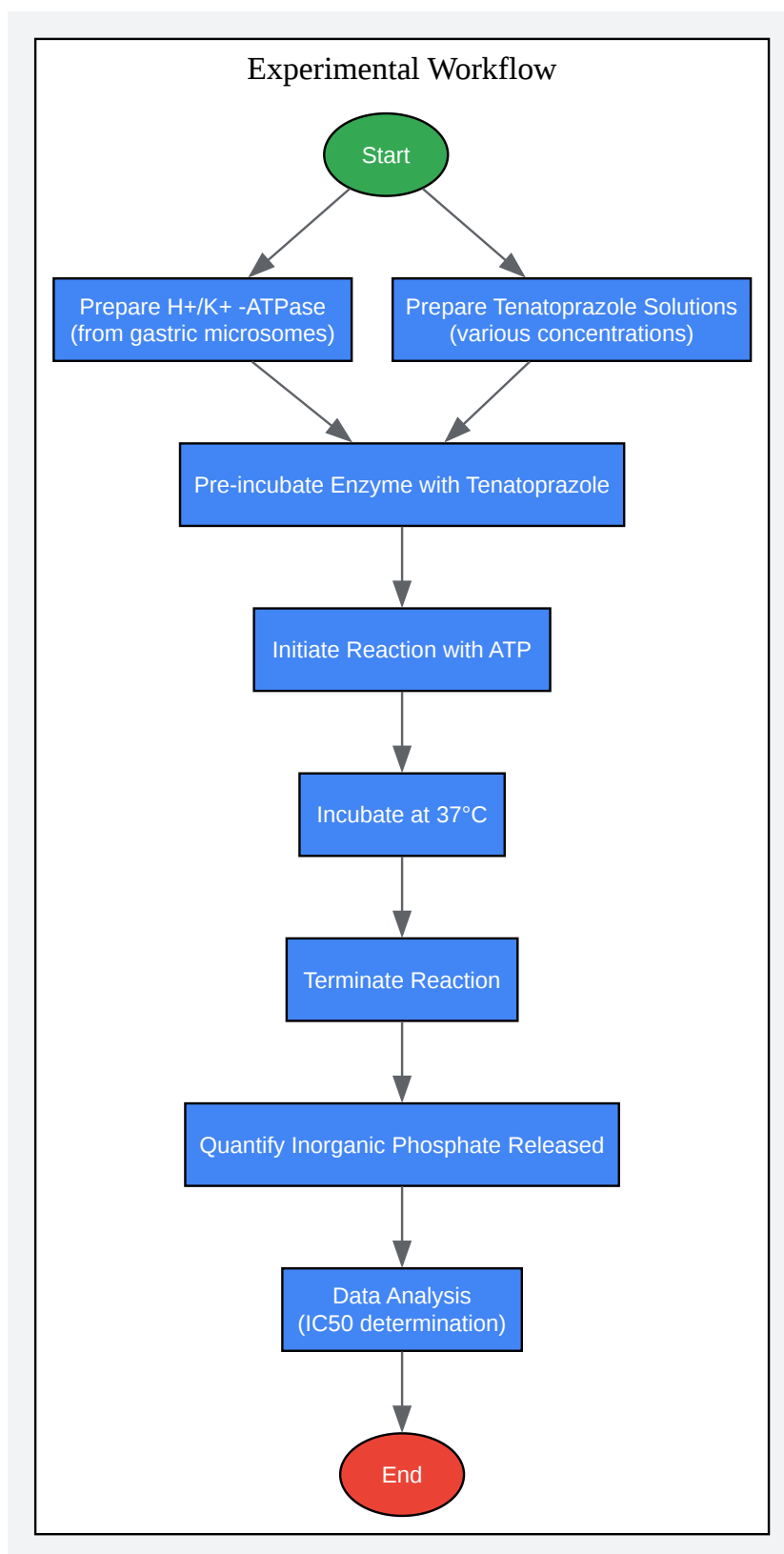


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Caption: Mechanism of action of Tenatoprazole as a proton pump inhibitor.

Experimental Workflow: In Vitro H⁺/K⁺ -ATPase Inhibition Assay

This workflow outlines the key steps to determine the inhibitory activity of **Tenatoprazole, (R)-** on the H⁺/K⁺ -ATPase enzyme in vitro.



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References

- 1. researchgate.net [researchgate.net]
- 2. Characterization of the inhibitory activity of tenatoprazole on the gastric H⁺,K⁺ -ATPase in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Determination of half-maximal inhibitory concentration using biosensor-based protein interaction analysis - PMC [pmc.ncbi.nlm.nih.gov]
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